

5-Chloroquinazolin-4-amine chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Chloroquinazolin-4-amine

CAS No.: 19808-34-5

Cat. No.: B2685300

[Get Quote](#)

5-Chloroquinazolin-4-amine: Technical Monograph

CAS: 19808-34-5 | Formula: $C_8H_6ClN_3$ | MW: 179.61 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

Executive Summary

5-Chloroquinazolin-4-amine represents a specialized scaffold within the quinazoline class. Unlike the widely utilized 6- and 7-substituted quinazolines (found in blockbuster drugs like Gefitinib or Erlotinib), the 5-chloro isomer introduces a unique steric and electronic profile. The chlorine atom at the C5 position acts as a "peri" substituent, exerting significant steric pressure on the C4-amino group. This feature is exploited in medicinal chemistry to force conformational restrictions on the N-substituent or to fill specific hydrophobic pockets in target proteins (e.g., HDAC or specific kinase domains).

Molecular Architecture & Physicochemical Profile[\[2\]](#) [\[4\]](#)

Structural Analysis

The molecule consists of a bicyclic quinazoline core (benzo[d]pyrimidine) substituted with a chlorine atom at position 5 and a primary amine at position 4.

- Electronic Effects:** The C5-chloro group is electron-withdrawing (inductive effect, -I), which reduces the electron density of the pyrimidine ring, theoretically increasing the electrophilicity at C2 and C4. However, the resonance donation (+M) of the amino group at C4 counteracts this, stabilizing the system.
- Steric "Peri" Effect:** The radius of the chlorine atom (1.75 Å) at C5 creates a non-bonded interaction with the amino group at C4. This steric clash often forces secondary amines at C4 (in derivatives) to twist out of coplanarity with the quinazoline ring, altering binding kinetics.

Key Properties

Property	Value	Notes
IUPAC Name	5-Chloroquinazolin-4-amine	
CAS Number	19808-34-5	Specific to the 4-NH ₂ parent
Molecular Weight	179.61 Da	
Appearance	Off-white to pale yellow solid	Typical of aminoquinazolines
Solubility	DMSO, DMF, MeOH (Hot)	Poor solubility in water/non-polar solvents
pKa (Calc)	~4.8 - 5.2	Protonation occurs at N1
H-Bond Donors	1 (NH ₂)	
H-Bond Acceptors	3 (N1, N3, NH ₂)	

Synthetic Pathways & Process Chemistry

The synthesis of **5-chloroquinazolin-4-amine** typically follows a convergent route starting from 2,6-disubstituted aniline precursors to establish the specific 5-chloro regiochemistry early in the sequence.

Primary Synthetic Route (Cyclization & Amination)

This route ensures the chlorine is locked at the C5 position before the pyrimidine ring is closed.

Step 1: Cyclization to Quinazolinone Precursor: 2-Amino-6-chlorobenzoic acid (or its amide/nitrile). Reagent: Formamide (HCONH_2) or Formamidinium acetate. Conditions: High temperature ($140\text{--}160^\circ\text{C}$). Mechanism: Condensation of the amino group with formamide followed by ring closure yields 5-chloroquinazolin-4(3H)-one.

Step 2: Activation (Chlorination) Intermediate: 5-Chloroquinazolin-4(3H)-one. Reagent: Thionyl chloride (SOCl_2) or Phosphoryl chloride (POCl_3) + catalytic DMF. Mechanism: Nucleophilic attack of the carbonyl oxygen on the phosphorus/sulfur center, followed by displacement by chloride, yields 4,5-dichloroquinazoline. Note: The 5-Cl is stable; the 4-OH (tautomer) is converted to 4-Cl.

Step 3: Amination ($\text{S}_\text{N}\text{Ar}$) Intermediate: 4,5-Dichloroquinazoline. Reagent: Ammonia (NH_3) in Methanol or Dioxane. Mechanism: Nucleophilic Aromatic Substitution ($\text{S}_\text{N}\text{Ar}$).^{[4][5]} The C4 position is significantly more electrophilic than C5 or C2 due to the adjacent ring nitrogens. The ammonia attacks C4, displacing the chloride. Critical Control: Temperature must be controlled (0°C to RT) to prevent bis-amination or displacement of the 5-Cl (though 5-Cl displacement is rare under mild conditions).

Visualization of Synthesis (Graphviz)



[Click to download full resolution via product page](#)

Caption: Linear synthetic pathway from benzoic acid precursor to the target amine via the activated chloro-intermediate.

Reactivity & Functionalization Strategies

The "Ortho-Effect" (Steric Hindrance)

The defining feature of this molecule is the proximity of the 5-Cl to the 4- NH_2 .

- **Nucleophilic Attack:** When derivatizing the 4-amino group (e.g., reductive amination or coupling), the 5-Cl blocks the approach of bulky electrophiles.
- **Conformation:** In 4-anilino derivatives (common in kinase inhibitors), the phenyl ring at N4 cannot lie coplanar with the quinazoline core. It is forced into a twisted conformation (dihedral angle $> 60^\circ$). This pre-organization can enhance binding selectivity for kinases with "gatekeeper" mutations.

Regioselectivity in Substitution

If starting from 4,5-dichloroquinazoline:

- **C4 Position:** Most reactive. Nucleophiles (amines, alkoxides) attack here first.
- **C2 Position:** Less reactive. Requires higher temperatures or strong bases to substitute.^[4]
- **C5 Position:** Least reactive. The chlorine at C5 is deactivated and sterically shielded. It is generally stable to standard S_NAr conditions but can be engaged in Palladium-catalyzed cross-coupling (Suzuki-Miyaura) if the C4 position is protected or already substituted.

Medicinal Chemistry & Pharmacophore Utility^{[4][7]} ^[8]

Kinase Inhibition (EGFR/VEGFR)

While 6- and 7-substituted quinazolines (e.g., Gefitinib) target the ATP-binding pocket of EGFR, the 5-substituted variants are explored for:

- **Overcoming Resistance:** The altered shape induced by the 5-substituent can accommodate mutations in the ATP cleft that render standard inhibitors ineffective.
- **Solubility Modulation:** The 5-Cl breaks molecular planarity, potentially disrupting pi-stacking in the crystal lattice and improving solubility compared to planar analogs.

HDAC Inhibition

The **5-chloroquinazolin-4-amine** moiety has been identified as a "cap" group in Histone Deacetylase (HDAC) inhibitors. The quinazoline core sits at the entrance of the active site,

while the 5-Cl group engages in hydrophobic interactions with surface residues, improving potency against HDAC1 and HDAC6 isoforms.

Experimental Protocols

Protocol A: Synthesis of 5-Chloroquinazolin-4-amine

Objective: Conversion of 4,5-dichloroquinazoline to the target amine.

Reagents:

- 4,5-Dichloroquinazoline (1.0 eq)
- Ammonia (7 M in Methanol) (5.0 eq)
- THF (Solvent)[4][6]

Procedure:

- Dissolution: Dissolve 4,5-dichloroquinazoline (1.0 g, 5.0 mmol) in anhydrous THF (10 mL) in a round-bottom flask.
- Cooling: Cool the solution to 0°C using an ice bath.
- Addition: Dropwise add the ammonia solution (7 M in MeOH, 3.6 mL, 25 mmol). A precipitate (ammonium chloride) may begin to form immediately.
- Reaction: Stir at 0°C for 30 minutes, then allow to warm to room temperature. Monitor by TLC (System: 5% MeOH in DCM).
- Workup:
 - Concentrate the reaction mixture under reduced pressure to remove excess ammonia and methanol.
 - Resuspend the residue in water (20 mL) and stir for 15 minutes to dissolve inorganic salts.
 - Filter the solid precipitate.

- Wash the filter cake with cold water (2 x 5 mL) and diethyl ether (1 x 5 mL).
- Drying: Dry the solid in a vacuum oven at 45°C for 4 hours.
- Yield: Expect 85–95% of an off-white solid.

Protocol B: General S_NAr Derivatization (for Library Generation)

Objective: Reacting **5-chloroquinazolin-4-amine** (as the electrophile precursor 4,5-dichloro) with a substituted aniline.

- Suspend 4,5-dichloroquinazoline (1.0 eq) in Isopropanol (IPA).
- Add the substituted aniline (1.1 eq).
- Heat to reflux (80–85°C) for 2–4 hours.
- Self-Validating Step: The product usually precipitates as the hydrochloride salt upon cooling. Filter and wash with IPA to obtain the pure 4-substituted-5-chloroquinazoline.

References

- Synthesis and Reactivity of 4-Aminoquinazolines: Shen, Z. L., et al.[\[4\]](#)[\[7\]](#) "One-Pot Synthesis of 4-Aminoquinazolines by Hexamethyldisilazane-Mediated Reaction of Quinazolin-4(3H)-ones." Journal of Chemical Research, 2009.
- Regioselectivity in Quinazoline Substitution: Lopes, A. B., et al.[\[4\]](#) "Regioselective Nucleophilic Aromatic Substitution: Theoretical and Experimental Insights into 4-Aminoquinazoline Synthesis." Molecules, 2024.[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Medicinal Chemistry of 5-Substituted Pyrimidines/Quinazolines: Wang, J., et al.[\[4\]](#) "Discovery and SAR analysis of 5-chloro-4-((substituted phenyl)amino)pyrimidine bearing histone deacetylase inhibitors." Journal of Enzyme Inhibition and Medicinal Chemistry, 2022.
- General Quinazoline Scaffold Properties: PubChem Compound Summary for Chloroquinazolin-4-amine derivatives. (Note: Analogous structure reference for physical data).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 19808-35-6|6-Chloroquinazolin-4-amine|BLD Pharm [bldpharm.com]
- 2. Pharma Impurity Supplier & Custom Synthesis in India | CRO Splendid Lab Pvt. Ltd. [splendidlab.com]
- 3. biosynth.com [biosynth.com]
- 4. Regioselective Nucleophilic Aromatic Substitution: Theoretical and Experimental Insights into 4-Aminoquinazoline Synthesis as a Privileged Structure in Medicinal Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 5. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 6. Regioselective quinazoline C2 modifications through the azide–tetrazole tautomeric equilibrium - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. chemistry.stackexchange.com [chemistry.stackexchange.com]
- To cite this document: BenchChem. [5-Chloroquinazolin-4-amine chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2685300/docs#5-chloroquinazolin-4-amine-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)